

The Discovery and Synthesis of 2-Methylpropanoyl Iodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Methylpropanoyl iodide

CAS No.: 65269-91-2

Cat. No.: B14496416

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Content Focus: Mechanistic causality, validated synthesis protocols, and reactivity profiles of CAS 65269-91-2.

Executive Summary

2-Methylpropanoyl iodide, commonly known as isobutyryl iodide (CAS 65269-91-2), is a highly reactive acylating agent utilized in advanced organic synthesis and pharmaceutical development[1][2]. Historically, acyl iodides were underutilized due to challenges in isolation and their extreme sensitivity to moisture and light. However, breakthroughs in the late 20th century transformed them into accessible, indispensable reagents. This whitepaper synthesizes the foundational literature surrounding the discovery, preparation, and application of isobutyryl iodide, providing self-validating experimental workflows grounded in authoritative research.

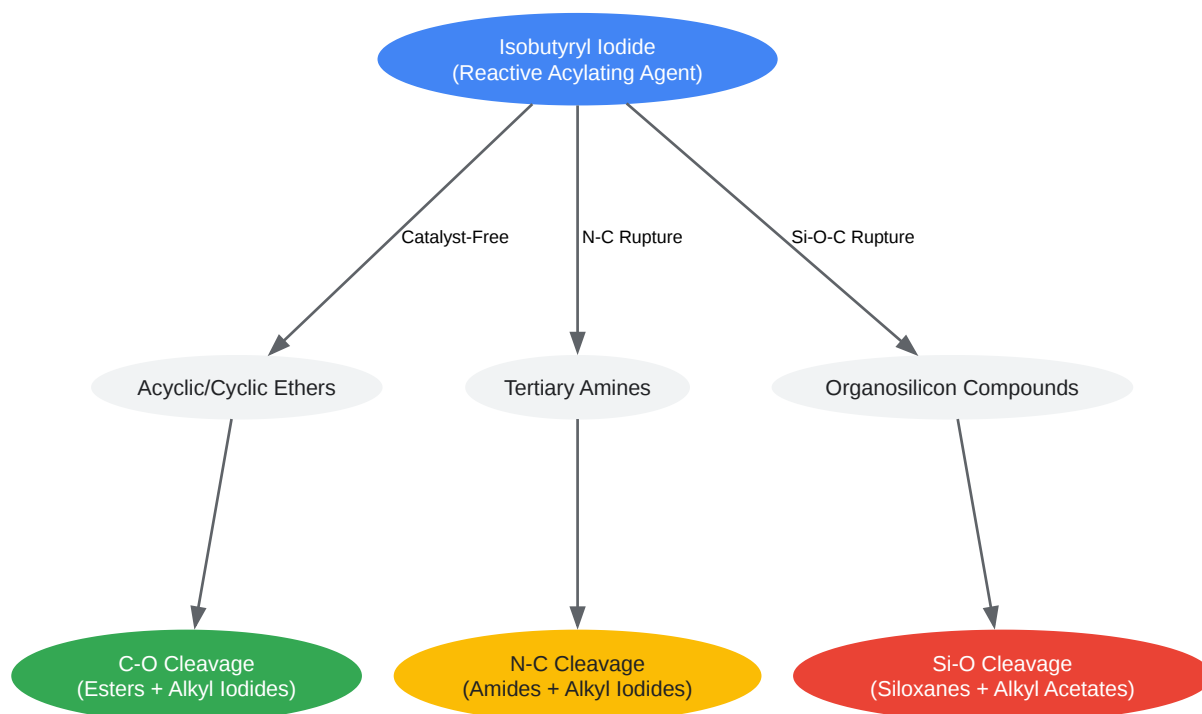
Mechanistic Foundations: The Superiority of the Acyl Iodide Motif

To understand the value of isobutyryl iodide, one must examine the physicochemical nature of the carbon-iodine (C–I) bond. Compared to acyl chlorides or bromides, acyl iodides exhibit a significantly lower bond dissociation energy. Iodine is a large, highly polarizable atom; consequently, the C–I bond is longer and weaker, making the acyl carbon exceptionally electrophilic and the iodide ion a superior leaving group[3].

Causality in Reactivity: This unique electronic environment allows isobutyryl iodide to drive reactions that would normally require harsh Lewis acid catalysts (e.g.,

or

). For instance, acyl iodides can autonomously cleave highly stable linkages, including cyclic ethers, tertiary amines (N–C bond rupture), and organosilicon compounds (Si–O–C and Si–O–Si moieties)[4][5].



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Reactivity profile of acyl iodides with organic and organometallic substrates.

Key Literature in Discovery and Synthesis

The modern era of acyl iodide chemistry was catalyzed by two primary schools of thought:

- The Hoffmann Halogen Exchange (1981): H.M.R. Hoffmann and K. Haase published a landmark paper in *Synthesis* detailing a remarkably efficient, mild preparation of acyl iodides from their corresponding acyl chlorides using sodium iodide[6][7]. This method remains the gold standard for synthesizing isobutyryl iodide[1].
- The Voronkov Exchange Reactions (2000s): M.G. Voronkov and colleagues expanded the synthetic utility by demonstrating that acetyl iodide could undergo direct exchange reactions with monocarboxylic acids (like isobutyric acid) to yield new acyl iodides, bypassing the need for acyl chloride precursors entirely[1][3].

Experimental Workflows: Verified Synthesis Protocols

As a Senior Application Scientist, I emphasize that a robust protocol must be a self-validating system. The following methodologies incorporate visual and thermodynamic cues to ensure reaction integrity.

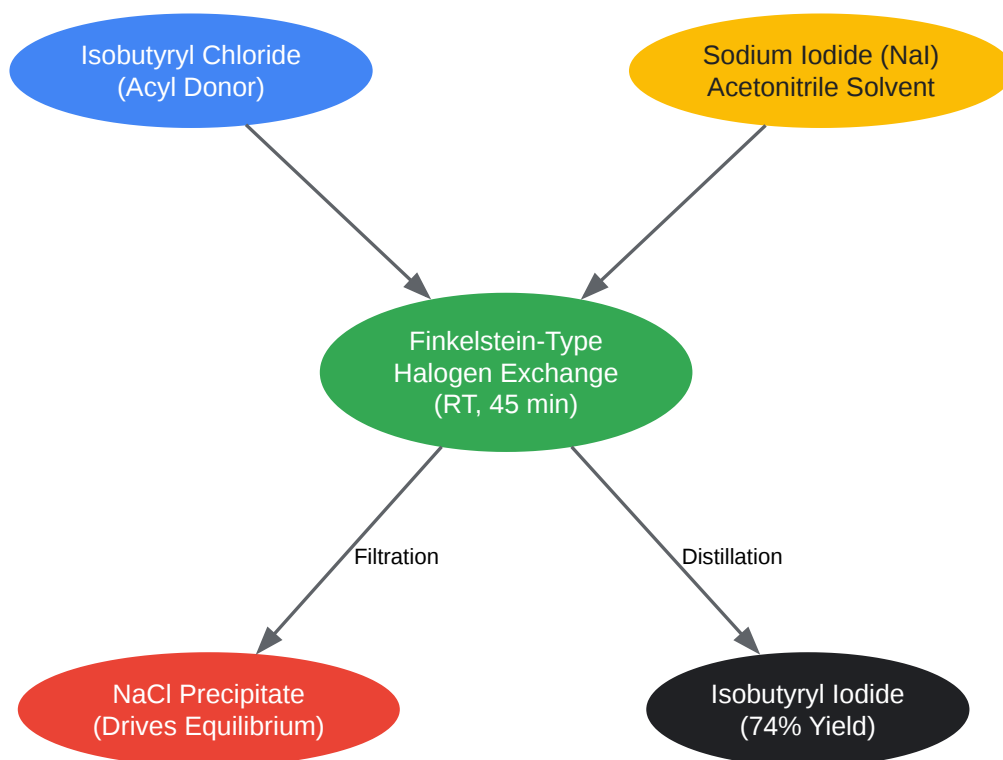
Protocol A: The Hoffmann Finkelstein-Type Halogen Exchange

This is the most direct and reliable method for synthesizing isobutyryl iodide, achieving yields of approximately 74%[1].

Causality & Design: This reaction relies on a Finkelstein-type mechanism driven by differential solubility (Le Chatelier's principle). Sodium iodide (NaI) is highly soluble in acetonitrile, whereas the byproduct, sodium chloride (NaCl), is virtually insoluble. The continuous precipitation of NaCl forces the reversible equilibrium strictly toward the formation of isobutyryl iodide.

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask under an argon atmosphere to ensure strictly anhydrous conditions. Moisture will immediately hydrolyze the product into isobutyric acid and hydrogen iodide (HI).
- Reagent Solvation: Dissolve 1.2 equivalents of anhydrous Sodium Iodide (NaI) in anhydrous acetonitrile.
- Acylation: Add 1.0 equivalent of isobutyryl chloride dropwise to the stirring solution at room temperature.
- Self-Validation (Monitoring): Observe the immediate formation of a fine, white precipitate (NaCl). This visual cue confirms the halogen exchange is actively occurring^[1].
- Maturation: Allow the mixture to stir for exactly 0.75 hours (45 minutes) at room temperature^[1].
- Isolation: Filter the NaCl precipitate rapidly under an inert atmosphere. Subject the filtrate to fractional distillation under reduced pressure to isolate pure **2-methylpropanoyl iodide**.



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Workflow for the synthesis of **2-Methylpropanoyl iodide** via Hoffmann's halogen exchange.

Protocol B: The Voronkov Carboxylic Acid Exchange

For laboratories lacking isobutyryl chloride, Voronkov's method allows synthesis directly from isobutyric acid[3].

Causality & Design: This protocol leverages boiling point differentials. Acetyl iodide reacts with isobutyric acid to form isobutyryl iodide and acetic acid. Because acetic acid has a significantly lower boiling point than the newly formed isobutyryl iodide, continuous distillation of the acetic acid byproduct shifts the equilibrium forward.

Step-by-Step Methodology:

- Combine 1.0 equivalent of isobutyric acid with 1.1 equivalents of acetyl iodide in a distillation apparatus.
- Heat the mixture gently without a catalyst.
- Self-Validation: The reaction progress is validated by the condensation of acetic acid in the receiving flask.
- Once acetic acid evolution ceases, apply a vacuum to distill the heavier isobutyryl iodide fraction.

Quantitative Data Summary

To facilitate rapid reference for drug development professionals, the critical physicochemical parameters and synthesis metrics of isobutyryl iodide are summarized below:

Property / Metric	Value	Reference
IUPAC Name	2-Methylpropanoyl iodide	[2]
CAS Registry Number	65269-91-2	[1][2]
Molecular Formula		[2]
Molecular Weight	198.00 g/mol	[2]
Synthesis Yield (Hoffmann)	~74%	[1]
Reaction Time (Hoffmann)	0.75 hours (45 minutes)	[1]
Key Reactivity Feature	Catalyst-free cleavage of C–O, N–C, and Si–O bonds	[3][4][5]

Handling, Storage, and Quality Control

The extreme lability of the C–I bond that makes isobutyryl iodide so synthetically useful also makes it highly susceptible to degradation. Photolysis of acyl iodides in aromatic solvents can lead to unintended photochemical Friedel-Crafts acylation or the generation of

-diketones[1][4].

Quality Control (QC) Visual Check: A pristine sample of isobutyryl iodide should appear as a clear to pale-yellow liquid. If the liquid exhibits a deep purple, red, or brown tint, this is a definitive indicator of photodecomposition. The color shift is caused by the release of molecular iodine (

) via homolytic cleavage of the C–I bond. To prevent this, the reagent must be stored in opaque, amber-glass ampoules under an argon atmosphere at sub-ambient temperatures.

References

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- Russian Journal of Organic Chemistry (via Springer/ResearchGate) Title: Acyl Iodides in Organic Synthesis: IV. Reaction of Acetyl Iodide with Carboxylic Acids (Voronkov, M. G., et al., 2003) URL:[[Link](#)]
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